

Navigating the Safety Profile of 4,4'-Biphenyldicarboxylate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *4,4'-Biphenyldicarboxylate*

Cat. No.: *B8443884*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **4,4'-Biphenyldicarboxylate** (CAS No. 787-70-2), a rigid, linear organic building block utilized in the synthesis of advanced materials such as metal-organic frameworks (MOFs) and liquid crystal polymers.^[1] Understanding the toxicological profile and safe handling procedures for this compound is paramount for ensuring laboratory safety and mitigating potential health risks. This document summarizes key quantitative data, outlines standard experimental methodologies for safety assessment, and visually represents these workflows.

GHS Hazard and Precautionary Information

4,4'-Biphenyldicarboxylate is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.^{[2][3]}

Table 1: GHS Classification for **4,4'-Biphenyldicarboxylate**

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [3][4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3][4]
Skin Sensitization	-	May cause sensitization by skin contact.[5]

Table 2: GHS Precautionary Statements for **4,4'-Biphenyldicarboxylate**

Category	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3][6]
P264		Wash skin thoroughly after handling.[3][6]
P271		Use only outdoors or in a well- ventilated area.[3][6]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[3][7]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3][7]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][7]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P312		Call a POISON CENTER or doctor if you feel unwell.[3][7]
P332 + P313		If skin irritation occurs: Get medical advice/attention.[7]
P337 + P313		If eye irritation persists: Get medical advice/attention.[7]
P362 + P364		Take off contaminated clothing and wash it before reuse.[2]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.[2][3]

P405	Store locked up.[2][3]
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Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[2][3]
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Toxicological Data

While comprehensive toxicological studies specifically for **4,4'-Biphenyldicarboxylate** are not readily available in the public domain, some data has been reported.

Table 3: Acute Toxicity of **4,4'-Biphenyldicarboxylate**

Route	Species	Value	Reference
Intraperitoneal	Mouse	LD50 = 500 mg/kg	[2]

Accidental ingestion of this material may be damaging to the health of the individual.[5] High oral doses of biphenyl, a related compound, have been shown to cause rapid breathing, excessive tear secretion, loss of appetite, weight loss, muscle weakness, incoordination, coma, and death in experimental animals.[5]

Experimental Protocols for Toxicological Assessment

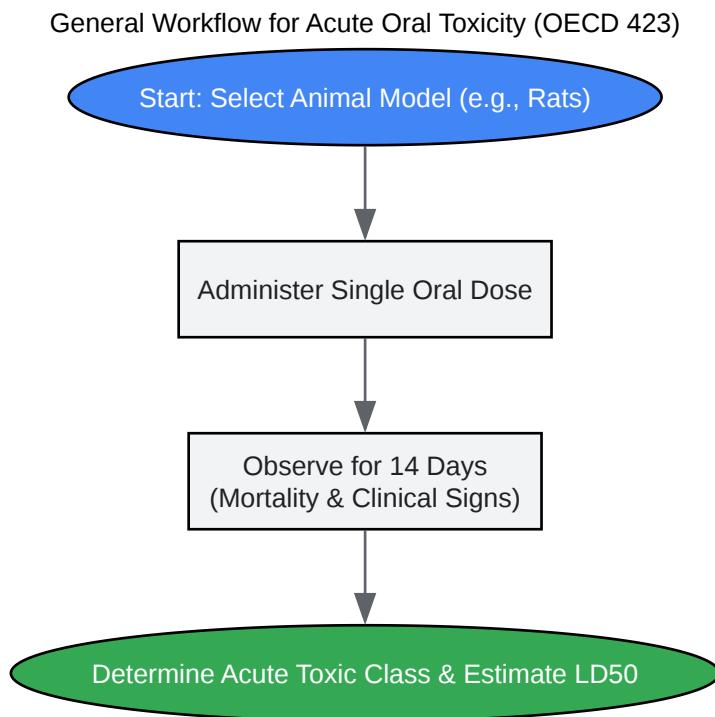
Detailed experimental protocols for the toxicological assessment of **4,4'-Biphenyldicarboxylate** have not been specifically published. However, standardized OECD guidelines are available for the evaluation of chemical safety. The following sections describe the general methodologies that would be employed to assess the key hazards associated with this compound.

Acute Oral Toxicity Testing (Following OECD Guideline 423)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.

Methodology:

- **Animal Model:** Typically, the test is performed in a single sex (usually female) of rodent, most commonly rats.
- **Dosing:** The test substance is administered in a single dose by gavage. The procedure uses a stepwise approach with a limited number of animals at each step.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- **Endpoint:** The test allows for the determination of the acute toxic class of the substance and an estimation of the LD50.



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General Workflow for Acute Oral Toxicity (OECD 423)

Dermal and Eye Irritation Testing (Following OECD Guidelines 404 and 405)

These tests are designed to assess the potential of a substance to cause irritation or corrosion to the skin and eyes.

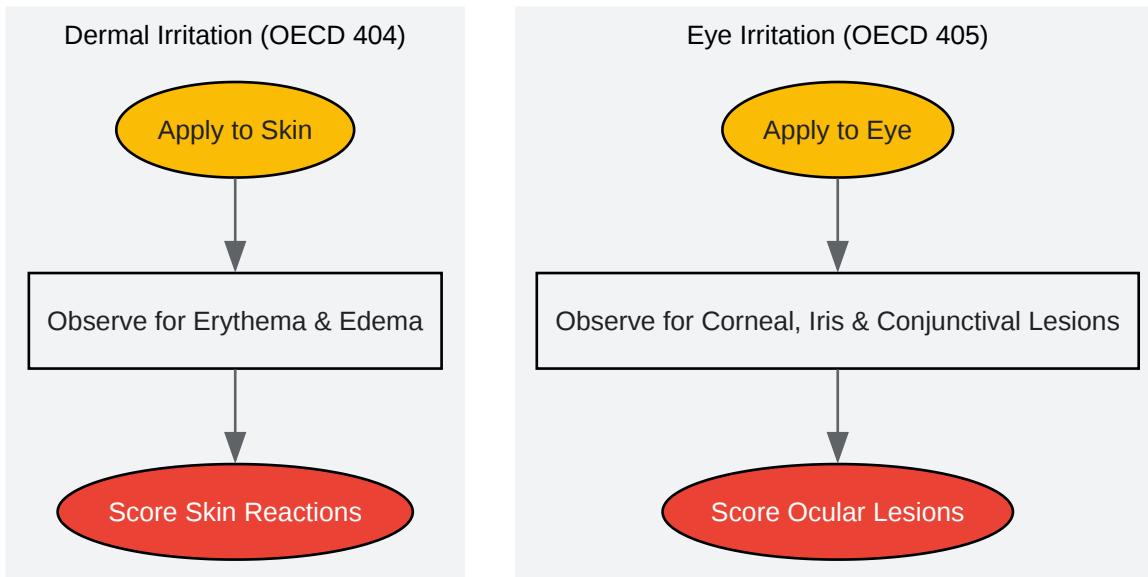
Dermal Irritation (OECD 404):

- Animal Model: The albino rabbit is the preferred species.[2]
- Application: A single dose of the test substance is applied to a small area of shaved skin.[2]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.[8]
- Endpoint: The severity of the skin reactions is scored to determine the irritation potential.[8]

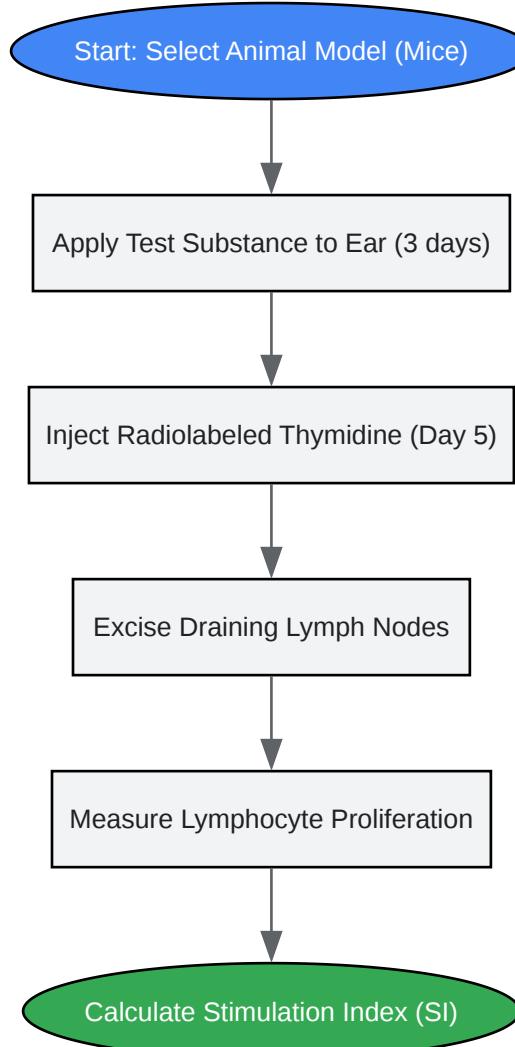
Eye Irritation (OECD 405):

- Animal Model: The albino rabbit is the recommended species.[5][9]
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye.[5][10]
- Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours).[9][10]
- Endpoint: The severity of ocular lesions is scored to determine the irritation potential.[9][10]

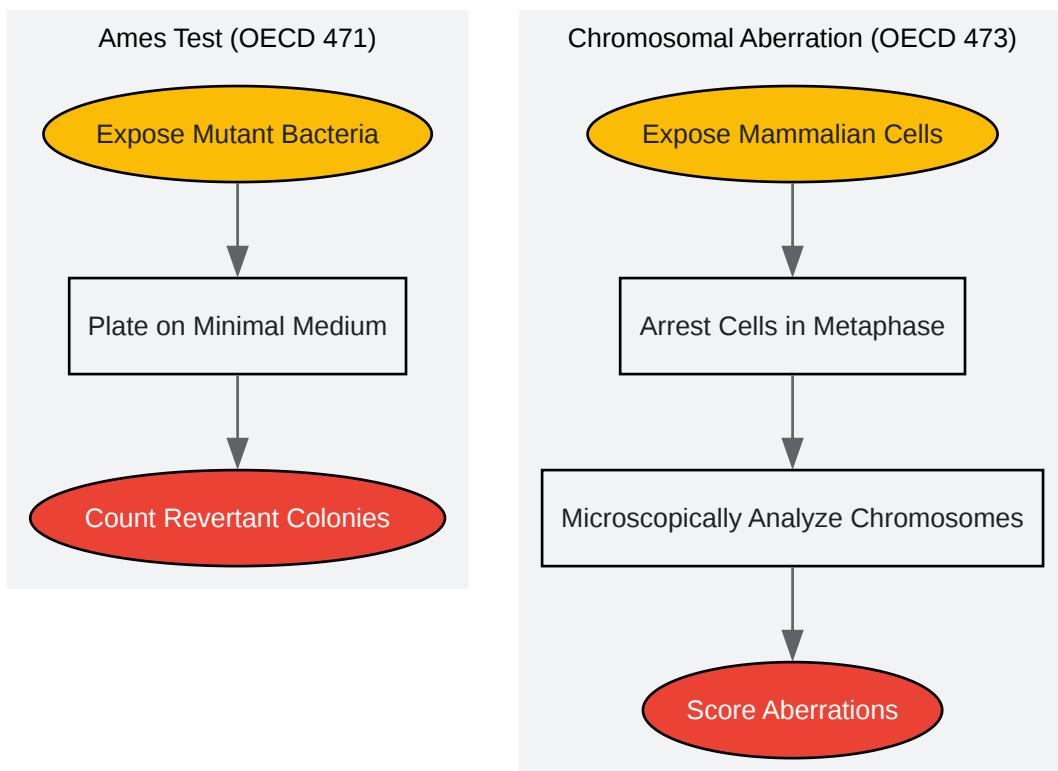
General Workflow for Dermal & Eye Irritation Testing



General Workflow for Skin Sensitization (LLNA - OECD 429)



General Workflow for Genotoxicity Testing

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